

health and safety information for 2,2'-bipyrazine handling

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Compound of Interest

Compound Name: 2,2'-Bipyrazine

Cat. No.: B159260

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Technical Guide to the Safe Handling of 2,2'-Bipyrazine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for the safe handling of **2,2'-bipyrazine** in a laboratory setting. The information provided is based on currently available data. However, a comprehensive toxicological profile for this compound is not readily available in public literature. Therefore, a thorough, site-specific risk assessment should be conducted by qualified personnel before any handling or use of this substance. All laboratory activities should be performed in accordance with institutional and regulatory safety standards.

Chemical and Physical Properties

2,2'-Bipyrazine is a heterocyclic organic compound that serves as a bidentate chelating ligand in coordination chemistry. Its properties are summarized below.

Property	Value	Source
CAS Number	10199-00-5	[1]
Molecular Formula	C ₈ H ₆ N ₄	
Molecular Weight	158.16 g/mol	
Appearance	White to yellow to green powder/crystal	
Melting Point	185-188 °C	
Boiling Point	No data available	
Flash Point	Not applicable	
Solubility	No data available	
Vapor Pressure	No data available	
Density	No data available	


Hazard Identification and Classification

2,2'-Bipyrazine is classified as a hazardous substance. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

 alt text

Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Detailed toxicological data for **2,2'-bipyrazine** is not available in the public domain. Due to the lack of specific LD50 and LC50 data, this compound should be handled as a substance of unknown toxicity, and exposure should be minimized.

Toxicity Data	Value
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available

Experimental Protocols and Handling Procedures

Given the hazard profile, the following handling procedures are recommended.

Engineering Controls

- Work with **2,2'-bipyrazine** should be conducted in a well-ventilated laboratory.
- A certified chemical fume hood is required for all procedures that may generate dust or aerosols.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: A lab coat must be worn. For extensive handling, chemical-resistant coveralls are recommended.
- Hand Protection: Chemical-resistant gloves are required. While specific breakthrough times for **2,2'-bipyrazine** are not available, nitrile gloves are a common choice for general laboratory use with chemicals. However, for prolonged or direct contact, it is crucial to consult glove manufacturer's compatibility charts and consider using thicker, more resistant gloves. Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.
- Respiratory Protection: For operations where dust or aerosols may be generated and engineering controls are not sufficient to maintain exposure below acceptable levels, a NIOSH-approved respirator with a particulate filter (N95 or higher) is recommended. The selection of the appropriate respirator should be based on a formal risk assessment.

General Handling Hygiene

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.

- Do not eat, drink, or smoke in areas where **2,2'-bipyrazine** is handled.
- Wash hands thoroughly after handling and before leaving the laboratory.
- Keep containers tightly closed when not in use.

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire and Explosion Hazard Data

Property	Value
Flammability	No data available
Flash Point	Not applicable
Flammable Limits	No data available
Autoignition Temperature	No data available

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May include carbon oxides and nitrogen oxides.

- Fire Fighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

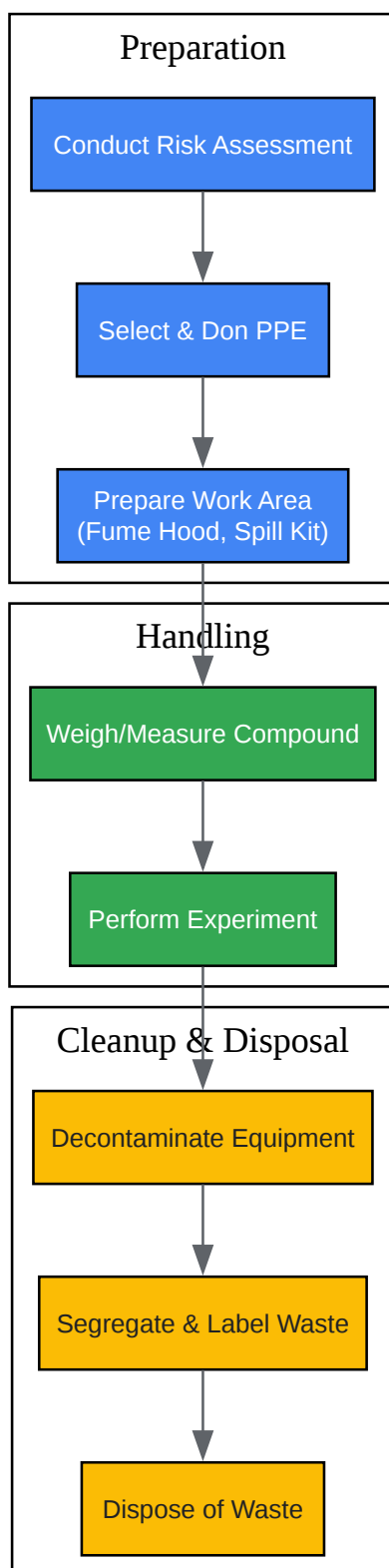
Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment as described in Section 4.2. Avoid breathing dust and contact with the spilled material.
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.
- Methods for Cleaning Up: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal. For larger spills, follow institutional procedures for hazardous material cleanup.

Storage and Disposal

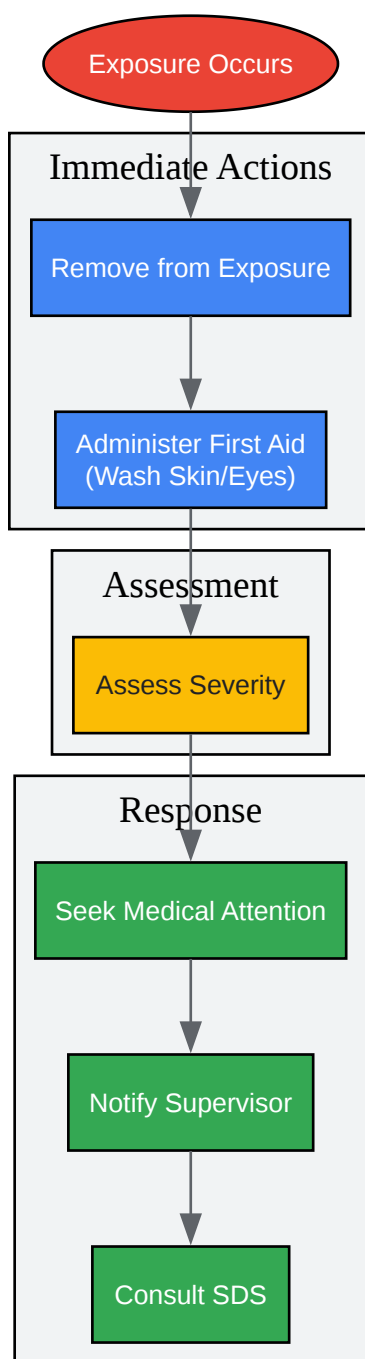
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service for proper disposal.

Visualizations



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Caption: General workflow for handling chemical compounds.



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Caption: Workflow for responding to a chemical exposure.

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References

- 1. angenechemical.com [angenechemical.com]
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